

In-Depth Technical Guide to 3-Acetamido-4-methylbenzoic Acid

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Compound of Interest

Compound Name: 3-Acetamido-4-methylbenzoic acid

Cat. No.: B184020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Acetamido-4-methylbenzoic acid**, including its chemical identity, physical properties, synthesis, and spectral data.

Core Chemical Information

Chemical Name: **3-Acetamido-4-methylbenzoic acid** CAS Number: 6946-14-1[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Formula: C₁₀H₁₁NO₃[\[3\]](#) Molecular Weight: 193.20 g/mol [\[4\]](#)

Structure

The chemical structure of **3-Acetamido-4-methylbenzoic acid** is presented below.

Caption: 2D Structure of **3-Acetamido-4-methylbenzoic acid**.

Physicochemical Properties

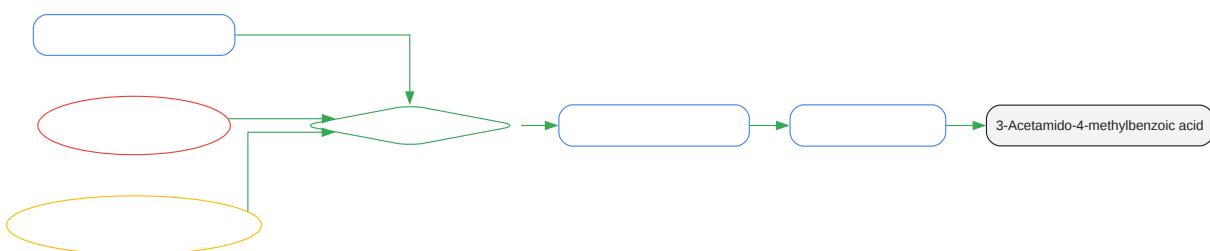
A summary of the available physical and chemical properties for **3-Acetamido-4-methylbenzoic acid** is provided in the table below.

Property	Value	Source
Molecular Weight	193.20 g/mol	[4]
Boiling Point	425.7°C at 760 mmHg	[5]
Density	1.276 g/cm ³	[1][5]
Refractive Index	1.607	[5]
Flash Point	211.3°C	[5]

Synthesis

While a specific detailed experimental protocol for the synthesis of **3-Acetamido-4-methylbenzoic acid** is not readily available in the searched literature, a feasible and commonly employed synthetic route is the acetylation of 3-amino-4-methylbenzoic acid. This reaction typically involves the treatment of the amino starting material with an acetylating agent such as acetic anhydride or acetyl chloride, often in the presence of a base or in a suitable solvent.

A general workflow for this proposed synthesis is outlined below.



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Caption: Proposed synthesis workflow for **3-Acetamido-4-methylbenzoic acid**.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, and IR) for **3-Acetamido-4-methylbenzoic acid** are not explicitly available in the reviewed literature. However, data for structurally related compounds can provide an estimation of the expected spectral features.

Biological Activity and Applications

Currently, there is limited publicly available information regarding the specific biological activities or applications of **3-Acetamido-4-methylbenzoic acid** in the scientific literature. Benzoic acid and its derivatives are known to possess a wide range of biological activities and are common scaffolds in medicinal chemistry. Further research is required to elucidate the potential therapeutic or industrial applications of this specific compound.

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